

An In-depth Technical Guide to the Target Protein Binding of YW2036

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Compound of Interest

Compound Name: YW2036
Cat. No.: B12389901

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This document provides a comprehensive technical overview of the binding characteristics of the investigational compound **YW2036** to its primary target protein. This guide is intended for researchers, scientists, and drug development professionals interested in the mechanism of action and experimental validation of **YW2036**.

Introduction

YW2036 is a potent and selective inhibitor of the aberrant fusion protein, BCR-Abl. This constitutively active tyrosine kinase is the primary driver of chronic myeloid leukemia (CML). **YW2036** binds to the ATP-binding site of the Abl kinase domain, stabilizing the inactive conformation of the enzyme and thereby inhibiting its downstream signaling activities that lead to uncontrolled cell proliferation and survival.

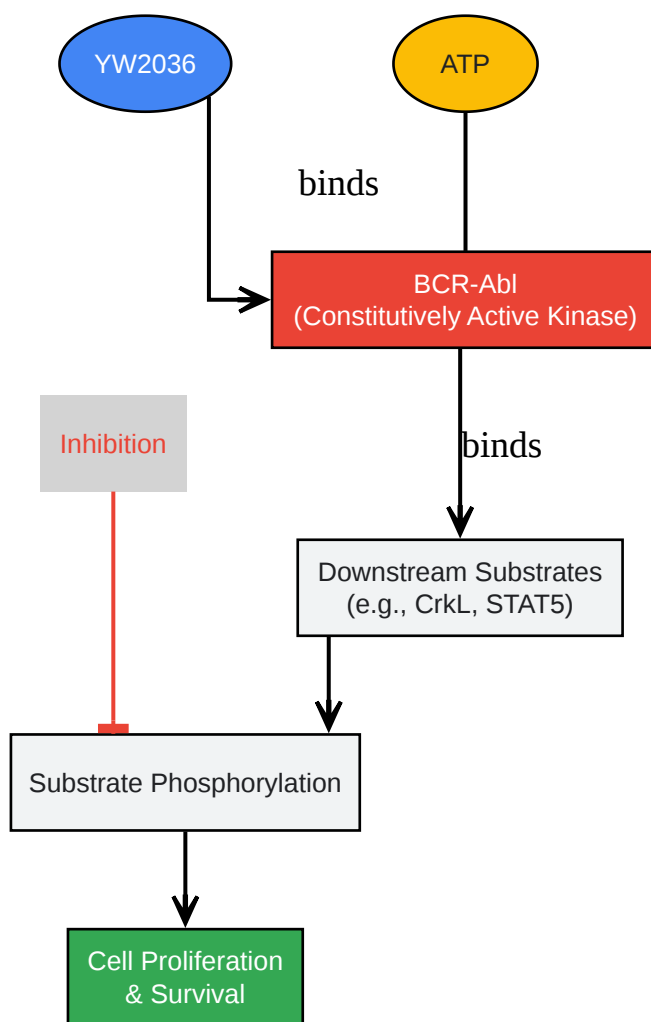
Quantitative Binding Data

The binding affinity and inhibitory activity of **YW2036** against BCR-Abl have been characterized using various in vitro assays. The following table summarizes the key quantitative data.

Assay Type	Cell Line	Target	Parameter	Value
Kinase Assay	Ba/F3	BCR-Abl	IC50	25 nM
Cell Proliferation Assay	K562	BCR-Abl	GI50	150 nM
Cellular Phosphorylation Assay	K562	CrkL (BCR-Abl substrate)	IC50	200 nM
Surface Plasmon Resonance (SPR)	Recombinant Abl Kinase Domain	Abl	KD	15 nM

Signaling Pathway of YW2036 Action

YW2036 exerts its therapeutic effect by inhibiting the BCR-Abl signaling pathway. The diagram below illustrates the mechanism of action of **YW2036** in blocking the downstream signaling cascade that promotes leukemogenesis.



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YW2036 inhibits BCR-Abl kinase activity.

Experimental Protocols

Detailed methodologies for key experiments are provided below.

4.1. Cellular Phosphorylation Assay for BCR-Abl Activity

This assay quantifies the inhibitory effect of **YW2036** on the phosphorylation of a direct downstream substrate of BCR-Abl, CrkL, in a cellular context.

- Cell Line: K562 (human CML cell line, BCR-Abl positive)
- Procedure:

- Cell Culture: K562 cells are cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a 5% CO2 incubator.
- Compound Treatment: Cells are seeded in 6-well plates and treated with varying concentrations of **YW2036** (e.g., 0, 10, 50, 100, 200, 500 nM) for 2 hours.
- Cell Lysis: After treatment, cells are harvested, washed with ice-cold phosphate-buffered saline (PBS), and lysed in RIPA buffer containing protease and phosphatase inhibitors.
- Protein Quantification: The total protein concentration of the lysates is determined using a BCA protein assay.
- Western Blotting: Equal amounts of protein from each sample are separated by SDS-PAGE and transferred to a PVDF membrane. The membrane is blocked and then incubated with primary antibodies against phospho-CrkL and total CrkL.
- Detection: After incubation with HRP-conjugated secondary antibodies, the protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.
- Data Analysis: The band intensities are quantified, and the ratio of phospho-CrkL to total CrkL is calculated. The IC50 value is determined by plotting the percentage of inhibition against the logarithm of **YW2036** concentration.

4.2. Surface Plasmon Resonance (SPR) for Binding Kinetics

SPR is employed to measure the direct binding affinity and kinetics of **YW2036** to the purified Abl kinase domain.

- Materials:
 - Recombinant human Abl kinase domain
 - **YW2036**
 - SPR instrument and sensor chips (e.g., CM5)
- Procedure:

- Immobilization: The Abl kinase domain is immobilized on the surface of a sensor chip.
- Binding Analysis: A series of **YW2036** concentrations are injected over the chip surface. The association and dissociation of **YW2036** are monitored in real-time by measuring changes in the refractive index at the sensor surface.
- Data Analysis: The resulting sensorgrams are fitted to a 1:1 binding model to determine the association rate constant (k_{on}), the dissociation rate constant (k_{off}), and the equilibrium dissociation constant (K_D).

Experimental Workflow Visualization

The following diagram illustrates the workflow for the cellular phosphorylation assay.



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Workflow for Cellular Phosphorylation Assay.

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